Technical Guide: 1,2-Diethoxy-3-fluorobenzene

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Compound of Interest	
Compound Name:	*1,2-Diethoxy-3-fluorobenzene*
CAS No.:	*226555-35-7*
Cat. No.:	*B1604109*

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Precision Fluorinated Intermediates in Medicinal Chemistry

Executive Summary & Core Identity

1,2-Diethoxy-3-fluorobenzene is a specialized fluorinated aromatic building block, primarily utilized as a scaffold in the synthesis of protease-activated receptor-1 (PAR-1) antagonists, such as Atopaxar and Vorapaxar analogues.[1] Its structural significance lies in the specific "ortho-ortho" substitution pattern (1,2-diethoxy) combined with a vicinal fluorine atom at the 3-position.[1]

This arrangement serves two critical medicinal chemistry functions:

- Conformational Locking: The bulky ethoxy groups force the aromatic ring into specific torsion angles relative to downstream substituents.
- Metabolic Blocking: The C-3 fluorine atom blocks a metabolically labile site (preventing hydroxylation), thereby extending the half-life of the final drug candidate.

Chemical Identification Data

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Parameter	Technical Specification
CAS Number	226555-35-7
IUPAC Name	1,2-Diethoxy-3-fluorobenzene
Synonyms	3-Fluoro-1,2-diethoxybenzene; 3-Fluorocatechol diethyl ether
Molecular Formula	$C_{10}H_{13}FO_2$
Molecular Weight	184.21 g/mol
SMILES	CCOc1c(OCC)c(F)ccc1
Appearance	Colorless to pale yellow liquid (typically)
Key Precursor	3-Fluorocatechol (CAS 363-52-0)

Synthetic Methodology & Process Logic

As a Senior Application Scientist, I recommend the Nucleophilic Alkylation Route for laboratory to pilot-scale synthesis. This pathway offers the highest regiocontrol compared to direct fluorination methods, which often yield inseparable isomer mixtures.

Protocol: Dialkylation of 3-Fluorocatechol

This protocol relies on the Williamson ether synthesis mechanism. The choice of solvent and base is critical to prevent mono-alkylation side products.

Reagents:

- Substrate: 3-Fluorocatechol (1.0 equiv)
- Alkylating Agent: Ethyl Iodide (EtI) or Diethyl Sulfate (2.5 - 3.0 equiv)[1]
- Base: Potassium Carbonate (K_2CO_3) (anhydrous, 3.0 equiv)
- Solvent: DMF (N,N-Dimethylformamide) or Acetonitrile (ACN)[1]

Step-by-Step Workflow:

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- Inertion: Purge the reaction vessel with Nitrogen (N_2) to prevent oxidation of the catechol substrate, which can form quinones (darkening the mixture).
- Deprotonation: Dissolve 3-fluorocatechol in DMF. Add K_2CO_3 in portions. Stir at ambient temperature for 30 minutes. Why? This ensures the formation of the catecholate dianion before the alkyl halide is introduced.
- Alkylation: Add Ethyl Iodide dropwise to control the exotherm.
- Heating: Heat the mixture to 60–70°C for 4–6 hours. Note: Do not exceed 80°C if using EtI (b.p. 72°C) without a reflux condenser.
- Workup: Quench with water (dissolves inorganic salts). Extract with Ethyl Acetate. Wash the organic layer with brine to remove residual DMF.
- Purification: Vacuum distillation or Silica Gel Chromatography (Hexane/EtOAc gradient).

Mechanistic Pathway Visualization

The following diagram illustrates the transformation from the catechol precursor to the target intermediate and its downstream application in Atopaxar synthesis.

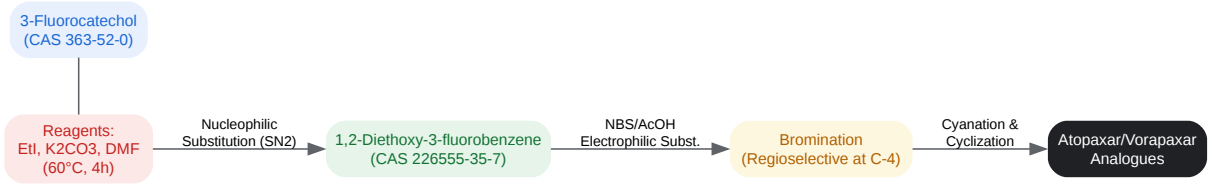

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Figure 1: Synthetic workflow from commercial precursors to the PAR-1 antagonist scaffold.

Critical Applications in Drug Discovery

The **1,2-diethoxy-3-fluorobenzene** moiety is not merely a linker; it is a pharmacophore modulator.[1]

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Metabolic Stability (The Fluorine Effect)

In the development of Atopaxar (a thrombin receptor antagonist), the introduction of the fluorine atom at the 3-position of the phenyl ring is strategic.

- Problem: Non-fluorinated alkoxybenzenes are prone to rapid Phase I metabolism (O-dealkylation or aromatic hydroxylation).
- Solution: The high electronegativity of fluorine pulls electron density, deactivating the ring towards oxidative enzymes (CYP450) without significantly altering the steric bulk compared to a hydrogen atom.

Regioselective Functionalization

For researchers using this CAS as a starting material, the next step is often Bromination.

- Directing Effects: The ethoxy groups are strong ortho/para directors. The fluorine is a weak ortho/para director but a strong sigma-acceptor.
- Outcome: Bromination of **1,2-diethoxy-3-fluorobenzene** typically occurs at the 4-position (para to the 1-ethoxy group) or 5-position, depending on conditions.[1] However, literature on Atopaxar synthesis indicates that bromination is directed to the 4-position, creating the 1,2-dibromo-4,5-diethoxy-3-fluorobenzene intermediate required for subsequent cyanation.[1]

Data: Physical Properties & Handling

Property	Value/Condition	Note
Boiling Point	~220–230°C (Predicted)	High boiling point; vacuum distillation recommended.[1]
Density	~1.1–1.2 g/cm³ (Estimated)	Heavier than water.[1]
Solubility	Soluble in DCM, EtOAc, DMSO	Insoluble in water.[1]
Storage	Inert Atmosphere (N_2/Ar), 2–8°C	Protect from light to prevent ether oxidation.[1]

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Safety & Regulatory (SDS Summary)

While specific SDS data for this exact isomer is limited compared to common solvents, it shares hazard profiles with fluorinated catechol ethers.

- GHS Classification:
  - Skin Irritation (Category 2): Causes skin irritation.
  - Eye Irritation (Category 2A): Causes serious eye irritation.
  - STOT-SE (Category 3): May cause respiratory irritation.
- Handling Protocol:
  - Use Viton or Nitrile gloves (fluorinated compounds can degrade latex).
  - Work within a fume hood, especially during the alkylation step involving Ethyl Iodide (a potent alkylating agent and potential carcinogen).

References

- ChemicalBook. (2024). 3-Fluoro-1,2-diethoxybenzene Product Description & CAS 226555-35-7.[1][2][3][4][5] Retrieved from
- Estivill, C., et al. (2012). Synthesis of Atopaxar (E-5555). Methods and Principles in Medicinal Chemistry.
- Yerande, S. G., et al. (2014). Fries Rearrangement: Scalable Synthesis of Key Fluoro Building Blocks 3-Fluoro-4-methoxybenzoyl Chloride and **1,2-Diethoxy-3-fluorobenzene**.[1][6] Tetrahedron Letters, 55(15), 2426–2429. Retrieved from
- UCL Discovery. (2013). The Development of Novel Vorapaxar Analogues. (Thesis describing the use of **1,2-diethoxy-3-fluorobenzene** as intermediate S3.1). Retrieved from
- Sigma-Aldrich. (n.d.). 3-Fluorocatechol Product Specification (Precursor Data). Retrieved from [1]

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Sources

- 1. Page 02530 (Chemical) [intlab.org]
- 2. 41717-28-6,Benzofuran-2-carbonyl Chloride-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. echemi.com [echemi.com]
- 4. 3-FLUORO-1,2-DIETHOXYBENZENE | CymitQuimica [cymitquimica.com]
- 5. arctomsci.com [arctomsci.com]
- 6. researchgate.net [researchgate.net]
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